

Application Notes and Protocols for Preparing PSB-06126 Stock Solution in DMSO

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Compound of Interest

Compound Name: PSB-06126

Cat. No.: B15608472

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Introduction

PSB-06126 is a selective inhibitor of nucleoside triphosphate diphosphohydrolases (NTPDases), enzymes responsible for the hydrolysis of extracellular nucleotides. By inhibiting these enzymes, **PSB-06126** effectively increases the concentration of extracellular ATP. This modulation of purinergic signaling has significant implications for various physiological processes, making **PSB-06126** a valuable tool in drug discovery and development, particularly in studies related to osteogenesis and mesenchymal stem cell differentiation.^[1] This document provides detailed protocols for the preparation of **PSB-06126** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro experimental use.

Physicochemical and Inhibitory Properties of PSB-06126

A clear understanding of the physicochemical and inhibitory characteristics of **PSB-06126** is crucial for its effective use in research. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Weight	466.44 g/mol	[1]
Molecular Formula	C ₂₄ H ₁₅ N ₂ NaO ₅ S	[1]
CAS Number	1052089-16-3	[1]
Appearance	Brown to black solid	[1]
Solubility in DMSO	125 mg/mL (267.99 mM)	[1]
Ki (rat NTPDase1)	0.33 µM	[1]
Ki (rat NTPDase2)	19.1 µM	[1]
Ki (rat NTPDase3)	2.22 µM	[1]
IC ₅₀ (human NTPDase3)	7.76 µM	[1]
Ki (human NTPDase3)	4.39 µM	[1]

Experimental Protocols

Materials

- **PSB-06126** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)[1]
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended)[1]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM PSB-06126 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PSB-06126** in DMSO. Adjust the volumes as needed for your specific experimental requirements.

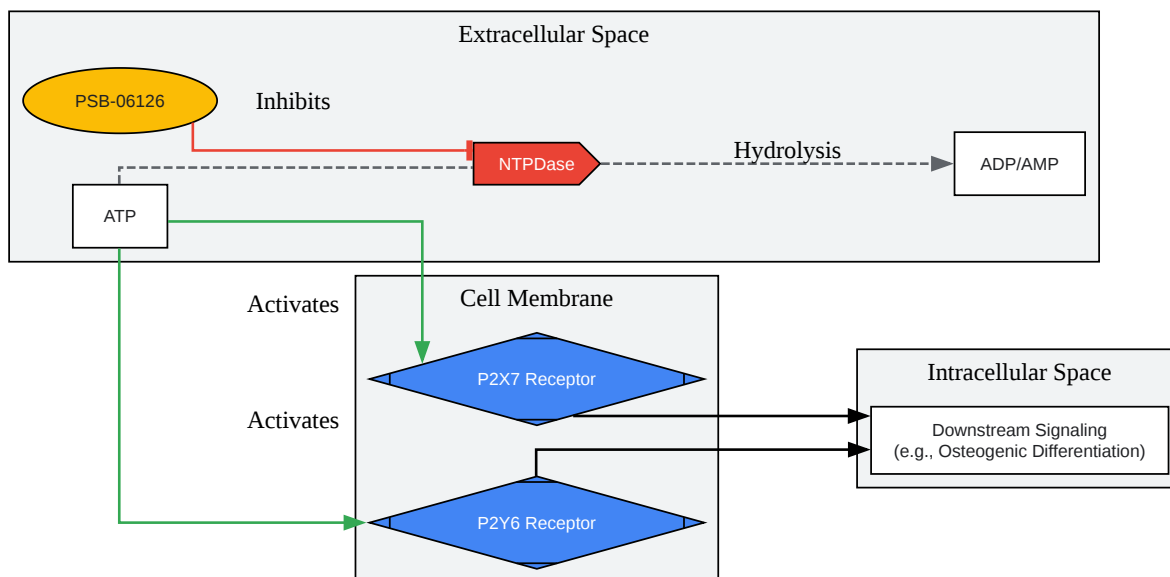
- Preparation: Don appropriate PPE. Ensure the work area is clean and free of contaminants.
- Weighing **PSB-06126**: Accurately weigh out 4.66 mg of **PSB-06126** powder and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **PSB-06126** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[1] Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

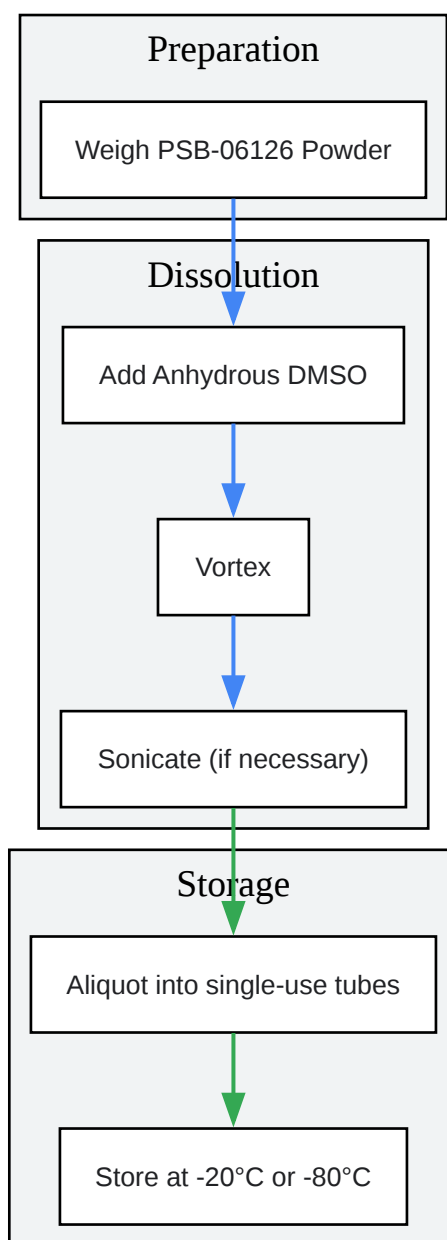
Preparation of Working Solutions

For cell-based assays, the DMSO stock solution must be further diluted in an appropriate aqueous buffer or cell culture medium to the desired final concentration. It is critical to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **PSB-06126** and the experimental workflow for preparing the stock solution.





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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